

Application Notes and Protocols: Radiolabeling of Angophorol for In Vivo Studies

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Compound of Interest

Compound Name: Angophorol

Cat. No.: B1149788

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Introduction

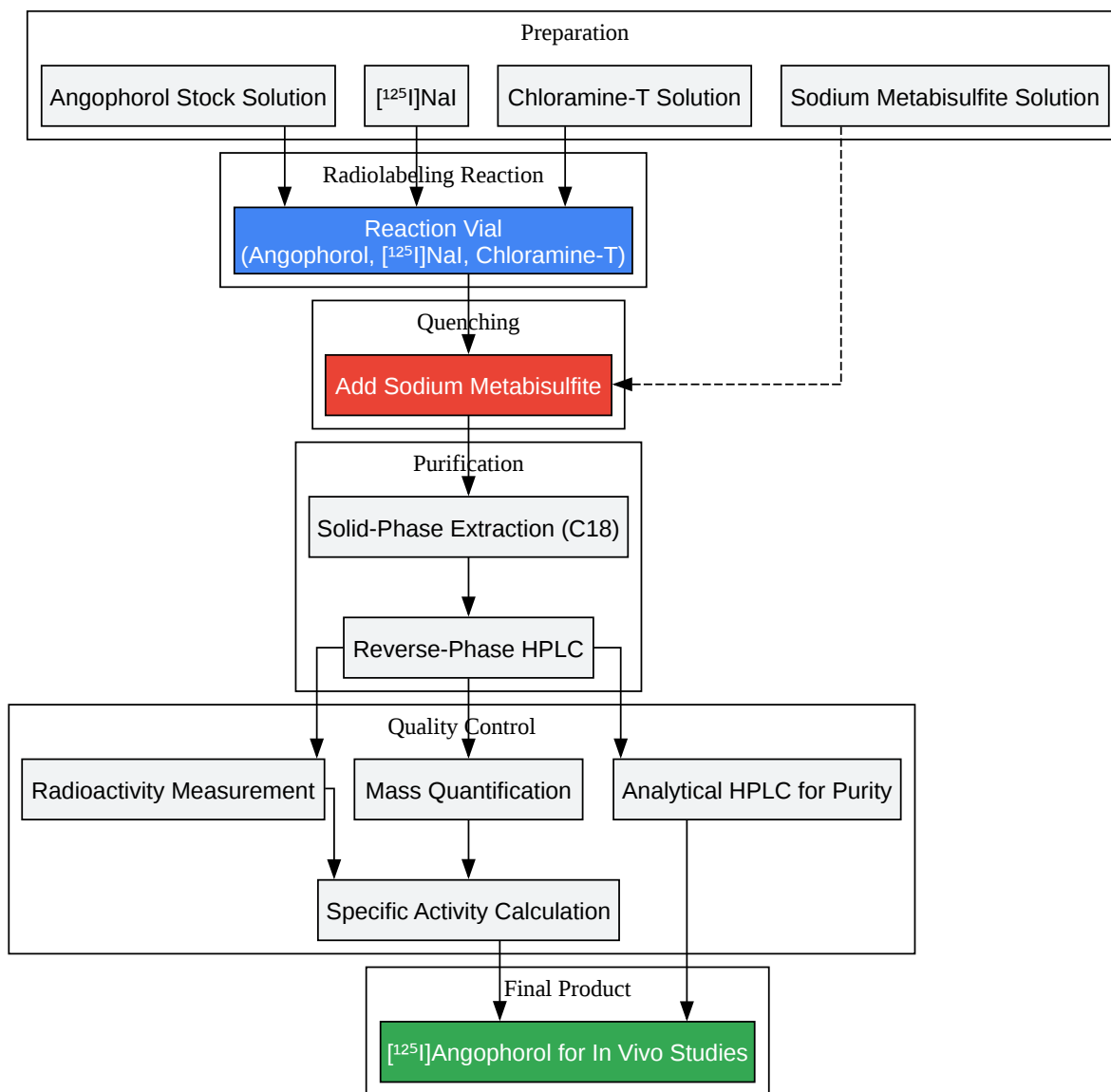
Angophorol, a novel flavonoid-like natural product, has demonstrated significant potential in preclinical studies for its anti-inflammatory and neuroprotective properties. To further investigate its in vivo pharmacokinetics, biodistribution, and target engagement, a reliable method for radiolabeling **Angophorol** is essential. This document provides a detailed protocol for the radioiodination of **Angophorol** with Iodine-125 (^{125}I), a gamma-emitting radionuclide suitable for preclinical in vivo imaging and biodistribution studies. The protocol is based on the well-established Chloramine-T method for electrophilic radioiodination of phenolic compounds.

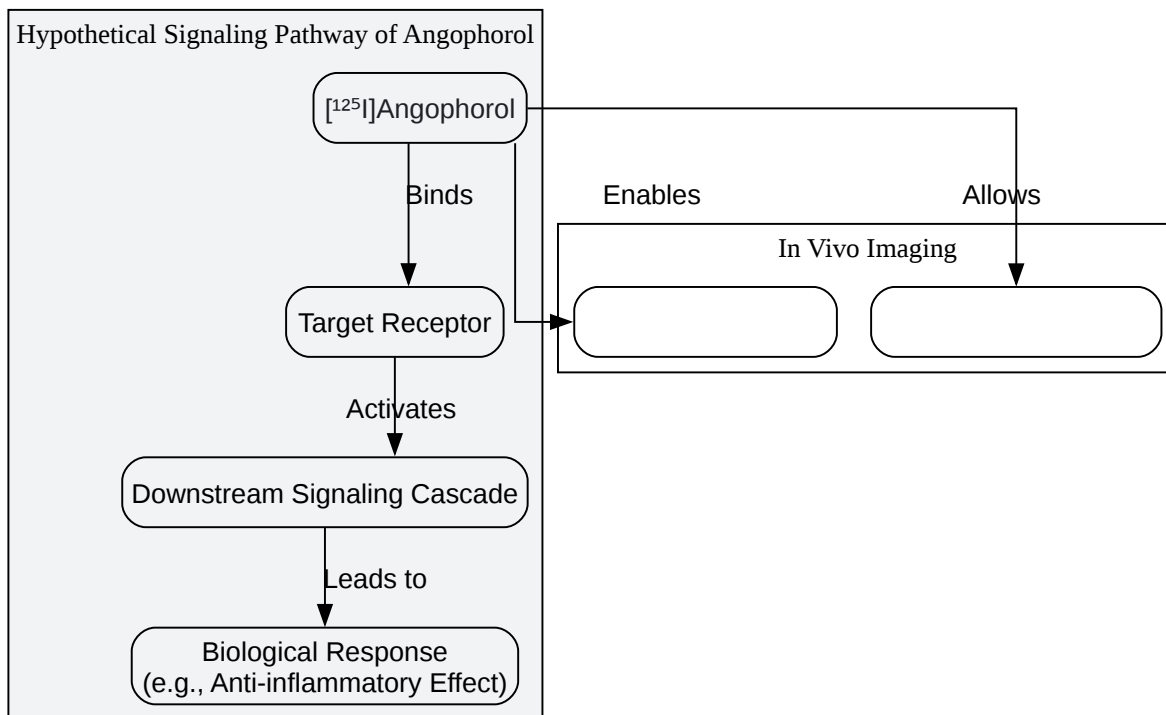
Hypothetical Structure of Angophorol

For the purpose of this protocol, **Angophorol** is assumed to be a flavonoid with a phenolic hydroxyl group, making it a suitable candidate for radioiodination. The proposed structure is presented below:

Angophorol

Angophorol_structure





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